

An In-depth Technical Guide to the Physical and Chemical Properties of (-)-Thienamycin

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Compound of Interest

Compound Name: (-)-Thienamycin

CAS No.: 104154-92-9

Cat. No.: B15721852

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Thienamycin, a pioneering member of the carbapenem class of β -lactam antibiotics, is a potent natural product isolated from *Streptomyces cattleya*.^[1] Its broad spectrum of activity against both Gram-positive and Gram-negative bacteria has established it as a critical lead compound in the development of modern antibacterial agents.^{[2][3]} This technical guide provides a comprehensive overview of the core physical and chemical properties of **(-)-Thienamycin**, intended to serve as a vital resource for researchers, scientists, and professionals engaged in drug development. The document details its structural attributes, stability profile, and spectroscopic characteristics. Furthermore, it outlines generalized experimental protocols for its characterization and presents key biological pathways in a clear, visual format to facilitate a deeper understanding of its mechanism of action and biosynthesis.

Core Physical and Chemical Properties

(-)-Thienamycin is a zwitterionic molecule at neutral pH.^[1] Its inherent instability, particularly in aqueous solutions, has been a significant challenge in its direct clinical application and

necessitates careful handling during experimental procedures.[\[2\]](#)[\[3\]](#)

Structural and General Properties

Property	Value	Reference
IUPAC Name	(5R,6S)-3-[(2-Aminoethyl)sulfanyl]-6-[(1R)-1-hydroxyethyl]-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid	
CAS Number	59995-64-1	
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₄ S	[1]
Molar Mass	272.32 g/mol	
Appearance	White hygroscopic solid	
Melting Point	Not available due to instability	

Solubility and Stability

Property	Description	Reference
Solubility	Freely soluble in water, sparingly soluble in methanol.	
pH Stability	Optimal stability in dilute aqueous solution is between pH 6 and 7. Stability rapidly declines above this range, with the β -lactam ring being highly susceptible to hydrolysis above pH 8.	[1]
Chemical Stability	Susceptible to inactivation by dilute solutions of nucleophiles such as hydroxylamine and cysteine. The primary amine of thienamycin itself can react with another molecule, leading to accelerated inactivation at high concentrations.	[1]

Spectroscopic Data

Due to the instability of **(-)-Thienamycin**, obtaining and reproducing spectroscopic data requires careful sample preparation and handling. The data presented below are compiled from available literature.

1.3.1. UV-Vis Spectroscopy

Solvent/Condition	λ_{max} (nm)	Molar Absorptivity (ϵ)
Water (pH 4-8)	296.5	7900
Water (pH 2)	309	Not Reported
Water (pH 12)	300.5	Not Reported

1.3.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR data for **(-)-Thienamycin** are not readily available in public literature, likely due to its instability in common NMR solvents. Synthetic intermediates are often characterized instead. Researchers should consult specialized chemical databases or the supplementary information of synthetic chemistry publications for potential data.

1.3.3. Infrared (IR) Spectroscopy

Specific IR data for **(-)-Thienamycin** is not widely published. However, characteristic peaks for a β -lactam carbapenem structure would be expected.

Functional Group	Expected Absorption Range (cm^{-1})
O-H (alcohol, carboxylic acid)	3500-3200 (broad)
N-H (amine)	3500-3300 (medium)
C-H (alkane)	3000-2850 (strong)
C=O (β -lactam)	$\sim$ 1760 (strong)
C=O (carboxylic acid)	1725-1700 (strong)
C=C (enamine)	1650-1600 (medium)

1.3.4. Mass Spectrometry (MS)

The nominal mass of the molecular ion $[\text{M}+\text{H}]^+$ would be approximately 273.1. Detailed fragmentation patterns are not extensively documented in readily accessible literature. High-resolution mass spectrometry would be required for precise mass determination and elemental composition analysis.

Experimental Protocols

The following sections provide generalized methodologies for the characterization of **(-)-Thienamycin**, with special considerations for its instability.

Isolation and Purification

The isolation of **(-)-Thienamycin** from *Streptomyces cattleya* fermentation broth is a multi-step process designed to handle the compound's instability.

Experimental Workflow: Isolation of **(-)-Thienamycin**

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Caption: Workflow for the isolation and purification of **(-)-Thienamycin**.

Protocol:

- Adsorption: The filtered fermentation broth is passed through a column of Dowex 50 (a strong cation-exchange resin) to adsorb the zwitterionic thienamycin.
- Anion Exchange: The eluate is then passed through Dowex 1 (a strong anion-exchange resin) to remove anionic impurities.
- Cation-Exchange Chromatography: Further purification is achieved by chromatography on a Dowex 50 column.
- Size-Exclusion Chromatography: The partially purified eluate is subjected to chromatography on a Bio-Gel P2 column.
- Final Purification and Desalting: The final step involves chromatography on an XAD-2 resin to yield purified and desalted **(-)-Thienamycin**.^[1]

Note: All steps should be carried out at reduced temperatures (e.g., 4°C) and with buffers maintained at a pH of 6-7 to minimize degradation.

Spectroscopic Analysis

2.2.1. UV-Vis Spectroscopy

- Instrumentation: A standard double-beam UV-Vis spectrophotometer.
- Sample Preparation: Prepare a dilute solution of **(-)-Thienamycin** in a buffer of the desired pH (e.g., phosphate buffer for pH 6-7). The concentration should be chosen to give an absorbance within the linear range of the instrument (typically 0.1-1 AU).

- Measurement: Record the spectrum over a range of 200-400 nm, using the buffer as a blank.

2.2.2. NMR Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Due to its instability in protic solvents, deuterated aprotic solvents with good solubility for polar compounds, such as DMSO- d_6 , should be considered. The sample should be prepared immediately before analysis and kept cold. The concentration should be as high as practically possible to minimize acquisition time.
- Measurement: Acquire 1H and ^{13}C spectra as rapidly as possible. 2D NMR experiments (e.g., COSY, HSQC) can aid in structure elucidation but require longer acquisition times, which may lead to sample degradation.

2.2.3. IR Spectroscopy

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation: As a solid, **(-)-Thienamycin** can be analyzed as a KBr pellet or a Nujol mull. The sample must be thoroughly dried to avoid O-H band interference from water.
- Measurement: Record the spectrum over the range of 4000-400 cm^{-1} .

2.2.4. Mass Spectrometry

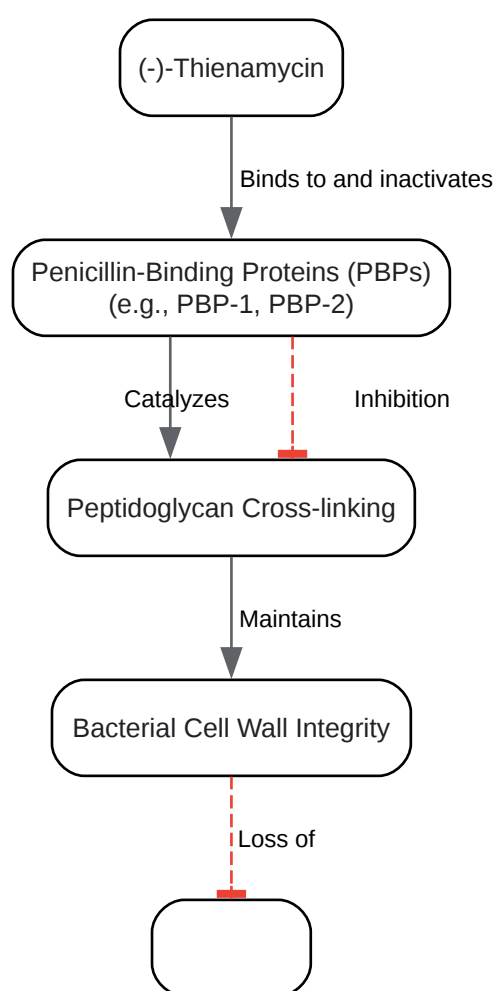
- Instrumentation: An electrospray ionization mass spectrometer (ESI-MS), preferably coupled to a high-resolution analyzer (e.g., TOF or Orbitrap).
- Sample Preparation: Prepare a dilute solution of **(-)-Thienamycin** in a solvent system compatible with ESI, such as acetonitrile/water with a small amount of formic acid (for positive ion mode) or ammonium hydroxide (for negative ion mode). The solution should be infused directly or injected via LC immediately after preparation.
- Measurement: Acquire the mass spectrum in both positive and negative ion modes to observe $[M+H]^+$ and $[M-H]^-$ ions, respectively. Tandem MS (MS/MS) can be used to induce fragmentation and obtain structural information.

Mechanism of Action and Biosynthesis

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

(-)-Thienamycin exerts its antibacterial effect by inhibiting the synthesis of the bacterial cell wall. It covalently binds to and inactivates penicillin-binding proteins (PBPs), which are essential enzymes for the cross-linking of peptidoglycan. Thienamycin shows a high affinity for PBP-1 and PBP-2, which are involved in cell wall elongation.[4]

Signaling Pathway: Thienamycin's Interaction with Penicillin-Binding Proteins (PBPs)



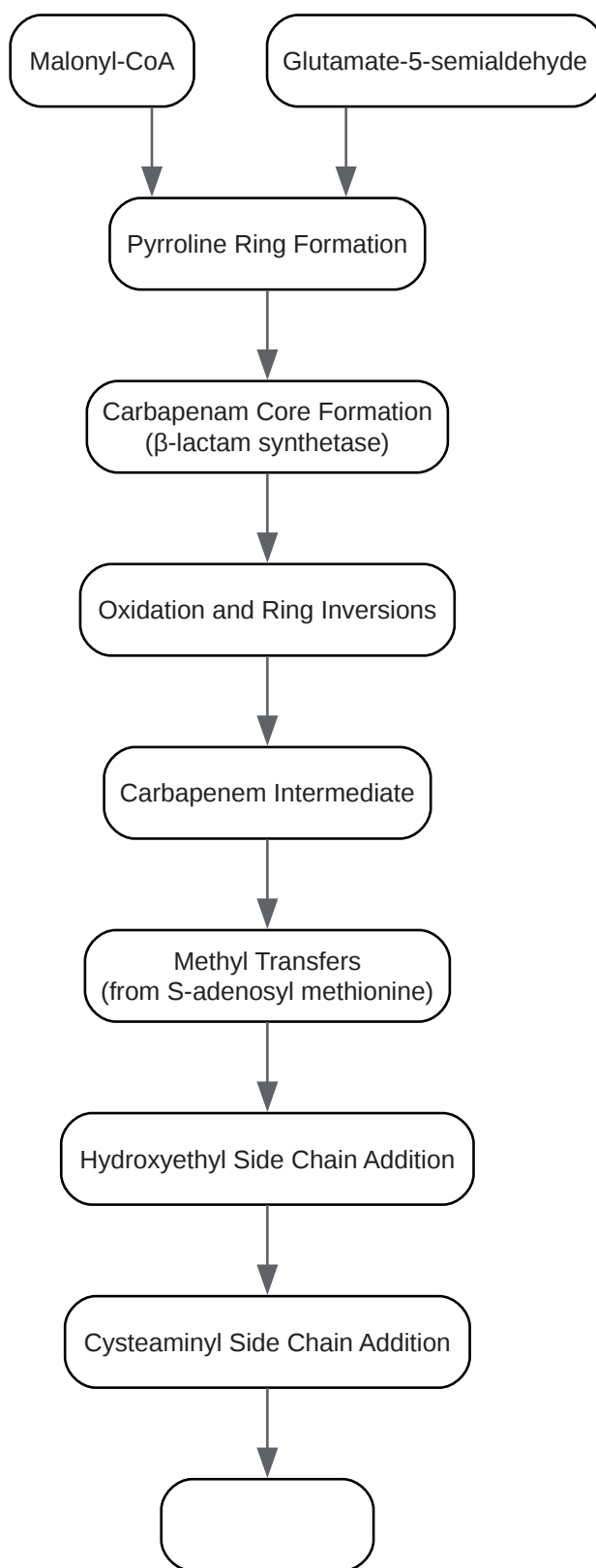
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Caption: Mechanism of action of **(-)-Thienamycin**.

Biosynthetic Pathway

The biosynthesis of **(-)-Thienamycin** in *Streptomyces cattleya* is a complex process that differs from the pathways of classical β -lactams like penicillins and cephalosporins. It is thought to involve the condensation of malonyl-CoA and glutamate-5-semialdehyde to form a pyrroline ring, followed by the formation of the β -lactam ring and subsequent modifications.

Logical Relationship: Simplified Biosynthetic Pathway of **(-)-Thienamycin**



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Caption: A simplified overview of the biosynthetic pathway of **(-)-Thienamycin**.

Conclusion

(-)-Thienamycin remains a molecule of significant interest in the field of antibiotic research due to its potent and broad-spectrum activity. This guide has summarized its key physical and chemical properties, highlighting the challenges posed by its inherent instability. The provided experimental methodologies, while general, offer a framework for its characterization, which must be adapted to account for its lability. The visual representations of its mechanism of action and biosynthetic pathway serve to contextualize its biological significance. A thorough understanding of these fundamental properties is essential for the continued development of novel carbapenem antibiotics that build upon the remarkable legacy of **(-)-Thienamycin**.

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